

An In-Depth Technical Guide to 4-Iodobenzoyl Chloride

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Compound of Interest

Compound Name: *4-Iodobenzoyl chloride*

Cat. No.: *B154574*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Iodobenzoyl chloride**, a pivotal reagent in organic synthesis, particularly within the pharmaceutical and materials science sectors. This document outlines its chemical and physical properties, safety and handling protocols, and its applications in synthetic chemistry, supported by a detailed experimental protocol for a key reaction.

Core Properties and Data

4-Iodobenzoyl chloride is a solid, moisture-sensitive compound valued for its utility as a building block in complex molecular architectures.^[1] Its reactivity is dominated by the acyl chloride group, a versatile functional group for acylation reactions, and the iodine substituent, which allows for participation in cross-coupling reactions.

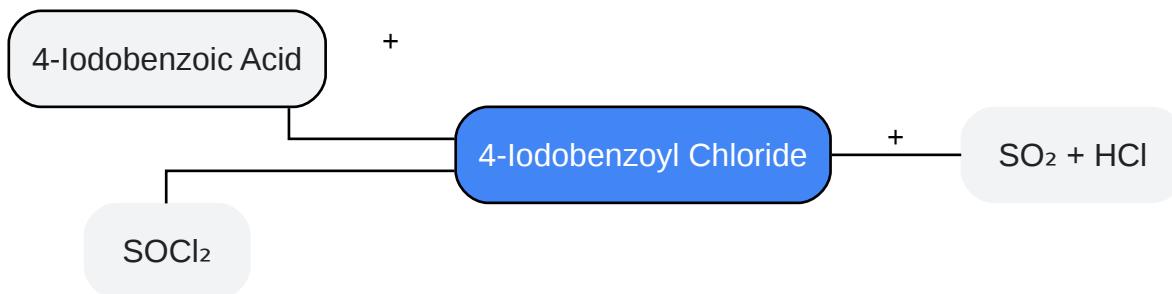
Quantitative Data Summary

The key quantitative data for **4-Iodobenzoyl chloride** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ ClO	[1][2][3][4][5][6]
Molecular Weight	266.46 g/mol	[2][3][4][5][7]
CAS Number	1711-02-0	[1][2][4][6][7]
Melting Point	62-66 °C	[2][3][7][8]
Boiling Point	120-121 °C at 1 mmHg	[3][7][8]
Density	1.9 ± 0.1 g/cm ³	[2]
Flash Point	>110°C	[1]
Solubility	Soluble in toluene and benzene	[1][3][8]

Synthesis and Reactions

4-Iodobenzoyl chloride is commonly synthesized from its corresponding carboxylic acid, 4-iodobenzoic acid, through reaction with a chlorinating agent such as thionyl chloride or oxalyl chloride.



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Caption: Synthesis of **4-Iodobenzoyl chloride** from 4-Iodobenzoic acid.

The primary utility of **4-Iodobenzoyl chloride** in synthetic chemistry is as an acylating agent. It readily reacts with nucleophiles such as amines to form amides, a reaction often referred to as the Schotten-Baumann reaction.^[8] This reaction is fundamental in the synthesis of a wide range of pharmaceutical compounds.

Applications in Research and Drug Development

4-Iodobenzoyl chloride is a versatile intermediate with several notable applications:

- Pharmaceutical Synthesis: It is a key reagent in the preparation of N-(1-benzylpyrrolidin-3-yl)arylbenzamides, which are being investigated as potential human dopamine D4 antagonists.[8]
- Polymer Modification: It has been used to modify poly(allylamine) to render the polymer X-ray visible, which has applications in the development of radiopaque biomaterials.
- Supramolecular Chemistry: It is used in the synthesis of rotaxane monomers, which are precursors for the production of polyrotaxanes.[8]
- Heterocyclic Chemistry: It is employed in the palladium-catalyzed synthesis of pyrroles from imines and acetylenes.[8]

Experimental Protocols

The following is a representative experimental protocol for the synthesis of an N-substituted-4-iodobenzamide from **4-iodobenzoyl chloride** and a primary amine, based on the Schotten-Baumann reaction.

Synthesis of N-Aryl-4-iodobenzamide

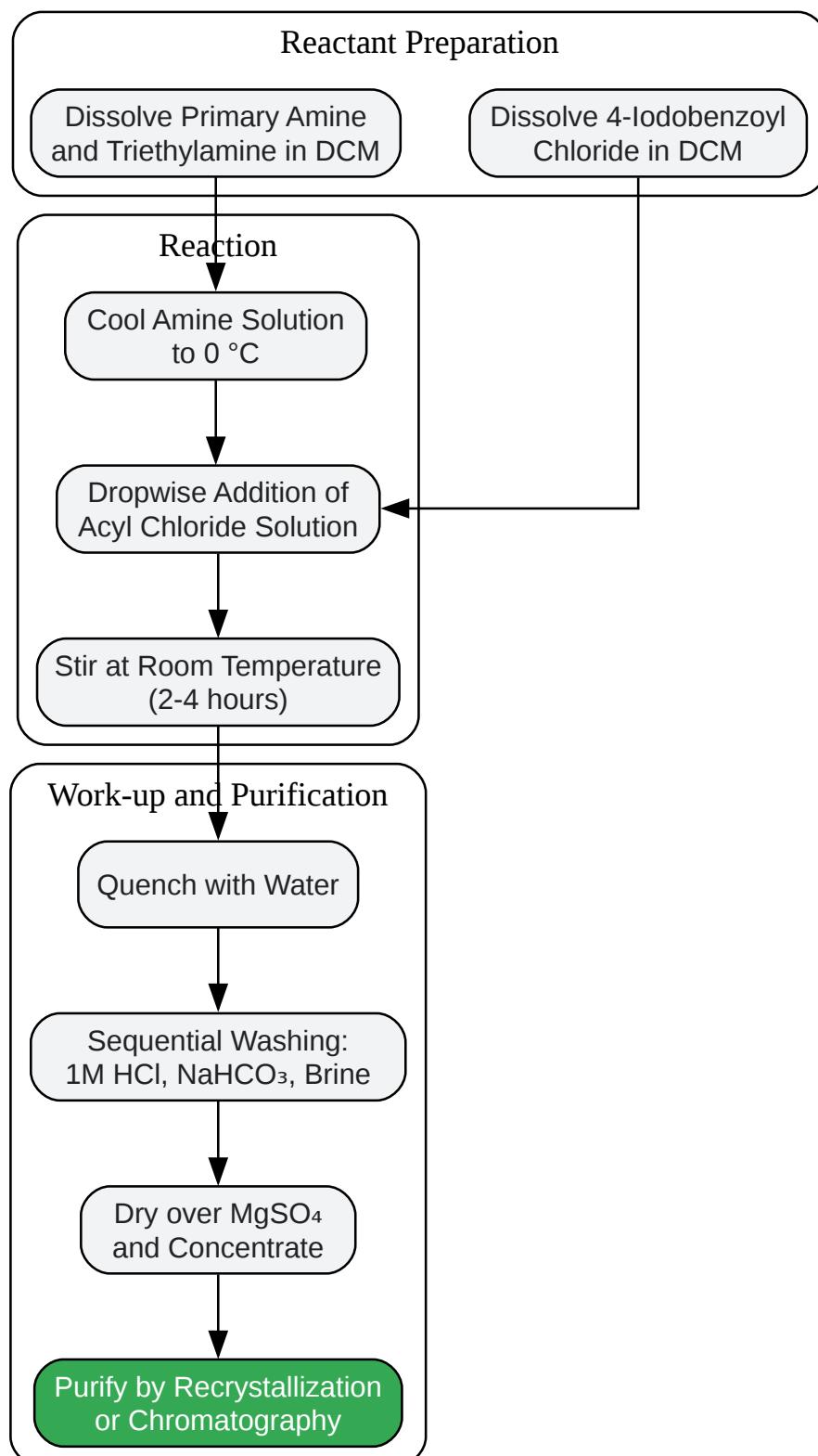
Materials:

- **4-Iodobenzoyl chloride** (1.0 equivalent)
- Primary amine (e.g., aniline) (1.0 equivalent)
- Triethylamine (1.1 equivalents)
- Dichloromethane (DCM), anhydrous
- Deionized water
- Saturated sodium bicarbonate solution

- Brine
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the primary amine (1.0 equivalent) and triethylamine (1.1 equivalents) in anhydrous dichloromethane.
- Cool the solution to 0 °C using an ice bath.
- In a separate flask, dissolve **4-iodobenzoyl chloride** (1.0 equivalent) in a minimal amount of anhydrous dichloromethane.
- Add the **4-iodobenzoyl chloride** solution dropwise to the cooled amine solution over a period of 15-20 minutes with continuous stirring.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and continue stirring for 2-4 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding deionized water.
- Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- The crude N-aryl-4-iodobenzamide can be further purified by recrystallization or column chromatography.

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Caption: Experimental workflow for the synthesis of N-Aryl-4-iodobenzamide.

Safety and Handling

4-Iodobenzoyl chloride is classified as a corrosive substance and causes severe skin burns and eye damage.^{[6][7]} It may also cause respiratory irritation.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles and a face shield.^[7]
- Hand Protection: Wear suitable chemical-resistant gloves.^[7]
- Respiratory Protection: Use a full-face particle respirator or a respirator with appropriate cartridges.^[7]
- Skin and Body Protection: Wear appropriate protective clothing.

Handling and Storage:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid formation of dust and aerosols.
- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- It is sensitive to moisture.^[1]
- Incompatible with strong bases.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Seek immediate medical attention.

- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

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References

- 1. benchchem.com [benchchem.com]
- 2. Organic Syntheses Procedure orgsyn.org
- 3. 4-Iodobenzoyl chloride | C7H4ClIO | CID 74373 - PubChem pubchem.ncbi.nlm.nih.gov
- 4. Amide Synthesis fishersci.fr
- 5. Synthesis and analysis of amides – Chemistry Education chem.hbcse.tifr.res.in
- 6. benchchem.com [benchchem.com]
- 7. 4-Iodobenzoyl chloride | CAS#:1711-02-0 | Chemsoc chemsrc.com
- 8. researchportal.bath.ac.uk [researchportal.bath.ac.uk]
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